

A Technical Guide to 2-Cyclopropoxyacetic Acid for Advanced Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Cyclopropoxyacetic acid

CAS No.: 246869-07-8

Cat. No.: B3050267

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Emerging Significance of 2-Cyclopropoxyacetic Acid in Medicinal Chemistry

2-Cyclopropoxyacetic acid (CAS No. 246869-07-8) is a specialized carboxylic acid that is gaining attention as a valuable building block in the design and synthesis of novel therapeutic agents. Its unique structural combination of a cyclopropoxy moiety and an acetic acid group offers medicinal chemists a versatile scaffold to explore new chemical space and optimize the pharmacological properties of drug candidates. The cyclopropyl group, a bioisostere of larger or more metabolically labile functionalities, is known to enhance metabolic stability, improve potency, and fine-tune the conformational rigidity of molecules, thereby positively influencing their interaction with biological targets.[1][2] This guide provides a comprehensive overview of the commercial availability, chemical properties, synthesis, and potential applications of **2-Cyclopropoxyacetic acid** for professionals engaged in cutting-edge drug discovery and development.

Commercial Availability and Sourcing

2-Cyclopropoxyacetic acid is available from a select number of specialized chemical suppliers. Researchers can procure this reagent in various quantities, typically ranging from milligrams to grams, suitable for laboratory-scale synthesis and high-throughput screening.

Table 1: Prominent Commercial Suppliers of **2-Cyclopropoxyacetic Acid**

Supplier	Product Code	Purity	Available Quantities
Fluorochem	10-F837641	95%	100mg, 250mg, 500mg, 1g
BLDpharm	BD259533	≥95%	100mg, 250mg, 1g, 5g
CymitQuimica	10-F837641	95%	100mg, 250mg, 500mg, 1g

Note: Availability and product specifications are subject to change. It is recommended to consult the suppliers' websites for the most current information.

Physicochemical and Safety Profile

A thorough understanding of the chemical properties and safety considerations is paramount for the effective and safe handling of **2-Cyclopropoxyacetic acid** in a laboratory setting.

Table 2: Physicochemical Properties of **2-Cyclopropoxyacetic Acid**

Property	Value	Source
CAS Number	246869-07-8	[3]
Molecular Formula	C ₅ H ₈ O ₃	[4]
Molecular Weight	116.12 g/mol	[3][4]
InChI Key	KMWUDQCOBHVOGJ- UHFFFAOYSA-N	[3]
SMILES	O=C(O)COC1CC1	[4]
Storage Conditions	Sealed in dry, 2-8°C	[4]

Safety and Handling

While a comprehensive Safety Data Sheet (SDS) for **2-Cyclopropoxyacetic acid** is not readily available in the public domain, GHS hazard statements from suppliers indicate that the compound should be handled with care.[4]

GHS Hazard Statements:

- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

Recommended Precautions:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust, fumes, gas, mist, or vapors.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.

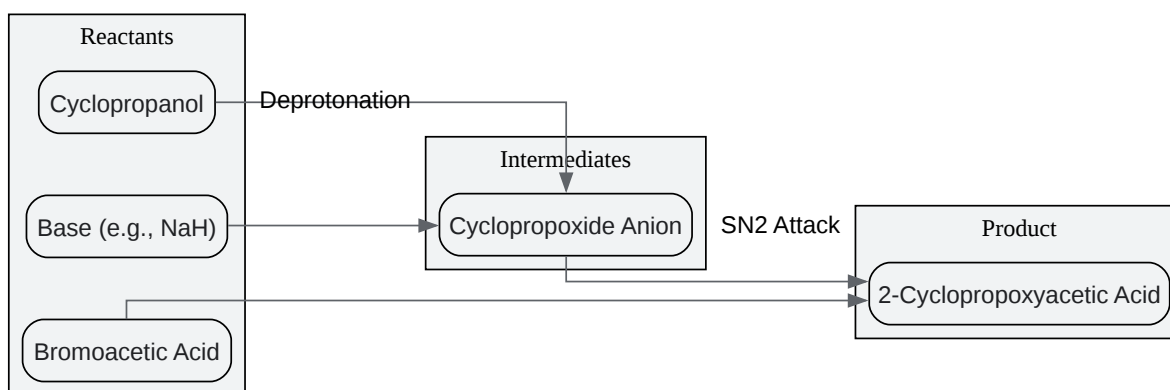
- Store in a tightly sealed container in a cool, dry place.

Synthesis of 2-Cyclopropoxyacetic Acid: A Mechanistic Perspective

The synthesis of **2-Cyclopropoxyacetic acid** can be approached through several established organic chemistry methodologies. The most logical and widely applicable route is the Williamson ether synthesis.^{[5][6][7]} This reaction involves the nucleophilic substitution of a haloacetic acid or its ester derivative by a cyclopropoxide anion.

Proposed Synthetic Pathway: Williamson Ether Synthesis

The Williamson ether synthesis is a robust and versatile method for preparing ethers and, in this case, an alkoxyacetic acid. The reaction proceeds via an SN2 mechanism.^{[5][7]}



[Click to download full resolution via product page](#)

Caption: Proposed Williamson ether synthesis of **2-Cyclopropoxyacetic acid**.

Step-by-Step Experimental Protocol (Hypothetical)

The following protocol is a generalized procedure based on the principles of the Williamson ether synthesis and should be optimized for specific laboratory conditions.

Materials:

- Cyclopropanol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous tetrahydrofuran (THF)
- Ethyl bromoacetate
- Lithium hydroxide (LiOH)
- Water
- Methanol
- Hydrochloric acid (HCl), 1M
- Diethyl ether
- Magnesium sulfate (MgSO_4) or Sodium sulfate (Na_2SO_4)
- Standard laboratory glassware for organic synthesis

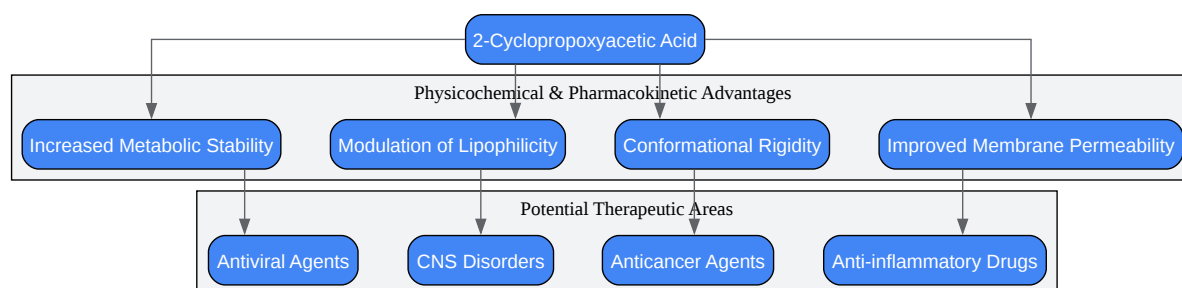
Procedure:

- Formation of the Alkoxide:
 - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, suspend sodium hydride (1.1 equivalents) in anhydrous THF.
 - Cool the suspension to 0°C in an ice bath.
 - Slowly add a solution of cyclopropanol (1.0 equivalent) in anhydrous THF via the dropping funnel.

- Allow the reaction mixture to stir at 0°C for 30 minutes, then warm to room temperature and stir for an additional hour, or until hydrogen gas evolution ceases.
- Ether Formation:
 - Cool the resulting cyclopropoxide solution back to 0°C.
 - Add ethyl bromoacetate (1.05 equivalents) dropwise via the dropping funnel.
 - Allow the reaction to warm to room temperature and stir overnight.
- Work-up and Purification of the Ester:
 - Quench the reaction by the slow addition of water.
 - Extract the aqueous layer with diethyl ether (3 x volume of THF).
 - Combine the organic layers, wash with brine, dry over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure.
 - Purify the crude ethyl 2-cyclopropoxyacetate by column chromatography on silica gel.
- Hydrolysis to the Carboxylic Acid:
 - Dissolve the purified ester in a mixture of methanol and water.
 - Add lithium hydroxide (2-3 equivalents) and stir the mixture at room temperature until the reaction is complete (monitored by TLC).
 - Remove the methanol under reduced pressure.
 - Acidify the aqueous residue to pH 2-3 with 1M HCl.
 - Extract the aqueous layer with diethyl ether (3 x volume of water).
 - Combine the organic layers, wash with brine, dry over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure to yield **2-Cyclopropoxyacetic acid**.

Applications in Drug Discovery and Medicinal Chemistry

The incorporation of a cyclopropyl moiety into a drug candidate can have several beneficial effects on its pharmacokinetic and pharmacodynamic properties.[1][2][8][9][10] As a building block, **2-Cyclopropoxyacetic acid** allows for the introduction of this valuable group, along with a carboxylic acid handle for further chemical modifications.



[Click to download full resolution via product page](#)

Caption: The role of **2-Cyclopropoxyacetic acid** in imparting favorable drug-like properties.

While specific examples of marketed drugs derived directly from **2-Cyclopropoxyacetic acid** are not yet prevalent, the broader class of alkoxyacetic acids has been explored in various therapeutic areas, including as diuretics.[11] The cyclopropoxy group, in particular, is a well-established motif in numerous approved drugs, where it often serves to block metabolic deactivation or to orient the molecule for optimal binding to its target.[1] Researchers can leverage **2-Cyclopropoxyacetic acid** to:

- Synthesize novel ester and amide libraries: The carboxylic acid functionality provides a convenient point for derivatization, enabling the rapid generation of compound libraries for screening against a wide range of biological targets.

- Develop bioisosteric replacements: The cyclopropoxy group can be used as a bioisostere for other functionalities, such as larger alkyl groups or aromatic rings, to improve the drug-like properties of a lead compound.
- Introduce conformational constraint: The rigid nature of the cyclopropyl ring can help to lock a molecule into a bioactive conformation, leading to increased potency and selectivity.

Conclusion

2-Cyclopropoxyacetic acid represents a valuable and strategic building block for medicinal chemists and drug discovery scientists. Its unique combination of a metabolically robust cyclopropoxy group and a versatile carboxylic acid handle provides a powerful tool for the design and synthesis of next-generation therapeutics. While the full potential of this reagent is still being explored, its availability from commercial suppliers and the straightforward chemistry for its incorporation into more complex molecules make it an attractive starting point for innovative drug discovery programs. As the demand for novel chemical entities with improved pharmacological profiles continues to grow, the utilization of specialized building blocks like **2-Cyclopropoxyacetic acid** is expected to play an increasingly important role in the development of new medicines.

References

- Cyclopropylamine in Medicinal Chemistry: Synthesis and Application. Longdom Publishing. [\[Link\]](#)
- 2-Cyclohexylpropionic acid | C₉H₁₆O₂ | CID 99816. PubChem. [\[Link\]](#)
- Synthesis and some biological properties of 2-xanthonylalkyl-(alkoxy) carboxylic acids. PubMed. [\[Link\]](#)
- Pharmaceutical applications of cyclopropyl containing scaffolds: a review on recent updates. PubMed. [\[Link\]](#)
- The Williamson Ether Synthesis. Master Organic Chemistry. [\[Link\]](#)
- Metabolism of cyclopropyl groups. Hypha Discovery Blogs. [\[Link\]](#)

- Williamson Ether Synthesis. Chemistry LibreTexts. [[Link](#)]
- (Acylaryloxy)acetic acid diuretics. 2. (2-Alkyl-2-aryl-1-oxo-5-indanyloxy)acetic acids. PubMed. [[Link](#)]
- The “Cyclopropyl Fragment” is a Versatile Player that Frequently Appears in Preclinical/Clinical Drug Molecules. Journal of Medicinal Chemistry - ACS Publications. [[Link](#)]
- Synthetic Approaches to Contemporary Drugs that Contain the Cyclopropyl Moiety. ResearchGate. [[Link](#)]
- The Williamson Ether Synthesis. University of Missouri–St. Louis. [[Link](#)]
- Specialty Materials/Specialty Intermediates: Building Blocks of Pharma and Agrochemical Products. AGC Chemicals. [[Link](#)]
- Synthetic Approaches, Properties, and Applications of Acylals in Preparative and Medicinal Chemistry. MDPI. [[Link](#)]
- Biological Profile and Synthesis of Phenoxyacetic Acid Derivatives: A Review. Jetir.Org. [[Link](#)]
- Williamson Ether Synthesis reaction. BYJU'S. [[Link](#)]
- 1.5 Williamson Ether Synthesis. KPU Pressbooks. [[Link](#)]
- Applications of oxetanes in drug discovery and medicinal chemistry. PubMed. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. hyphadiscovery.com](http://1.hyphadiscovery.com) [hyphadiscovery.com]
- [2. pubs.acs.org](http://2.pubs.acs.org) [pubs.acs.org]

- [3. 2-CYCLOPROPOXYACETIC ACID | CymitQuimica \[cymitquimica.com\]](#)
- [4. 246869-07-8|2-Cyclopropoxyacetic acid|BLD Pharm \[bldpharm.com\]](#)
- [5. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [6. chem.libretexts.org \[chem.libretexts.org\]](#)
- [7. byjus.com \[byjus.com\]](#)
- [8. longdom.org \[longdom.org\]](#)
- [9. Pharmaceutical applications of cyclopropyl containing scaffolds: a review on recent updates - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. \(Acylaryloxy\)acetic acid diuretics. 2. \(2-Alkyl-2-aryl-1-oxo-5-indanyloxy\)acetic acids - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[A Technical Guide to 2-Cyclopropoxyacetic Acid for Advanced Research\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b3050267/docs#a-technical-guide-to-2-cyclopropoxyacetic-acid-for-advanced-research\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)